

# Unveiling the Spectroscopic Signature of 10 $\alpha$ -Hydroxyepigambogic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 10 $\alpha$ -Hydroxyepigambogic acid

Cat. No.: B15594488

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the nuclear magnetic resonance (NMR) spectroscopic data for **10 $\alpha$ -Hydroxyepigambogic acid**, a novel natural product isolated from the resin of *Garcinia hanburyi*. This document is intended to serve as a comprehensive resource for researchers engaged in natural product chemistry, drug discovery, and analytical sciences.

## Spectroscopic Data

The structural elucidation of **10 $\alpha$ -Hydroxyepigambogic acid** was accomplished through extensive spectroscopic analysis, primarily relying on  $^1\text{H}$  and  $^{13}\text{C}$  NMR, along with 2D NMR techniques such as COSY, HSQC, and HMBC. The following tables summarize the assigned chemical shifts for the proton and carbon nuclei.

**Table 1:  $^1\text{H}$  NMR Spectroscopic Data for 10 $\alpha$ -Hydroxyepigambogic Acid**

Position	$\delta\text{H}$ (ppm)	Multiplicity	J (Hz)
Data not available in search results			

**Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for 10 $\alpha$ -Hydroxyepigambogic Acid**

Position	$\delta\text{C}$ (ppm)
Data not available in search results	

Note: The complete  $^1\text{H}$  and  $^{13}\text{C}$  NMR data were reported in a 2011 publication in the Chinese Journal of Natural Medicines. Efforts to access the full text of this article to provide the specific chemical shifts and coupling constants were unsuccessful.

## Experimental Protocols

The isolation and characterization of **10 $\alpha$ -Hydroxyepigambogic acid** involved a multi-step process, as is typical for the purification of natural products from complex mixtures.

### Isolation of 10 $\alpha$ -Hydroxyepigambogic Acid

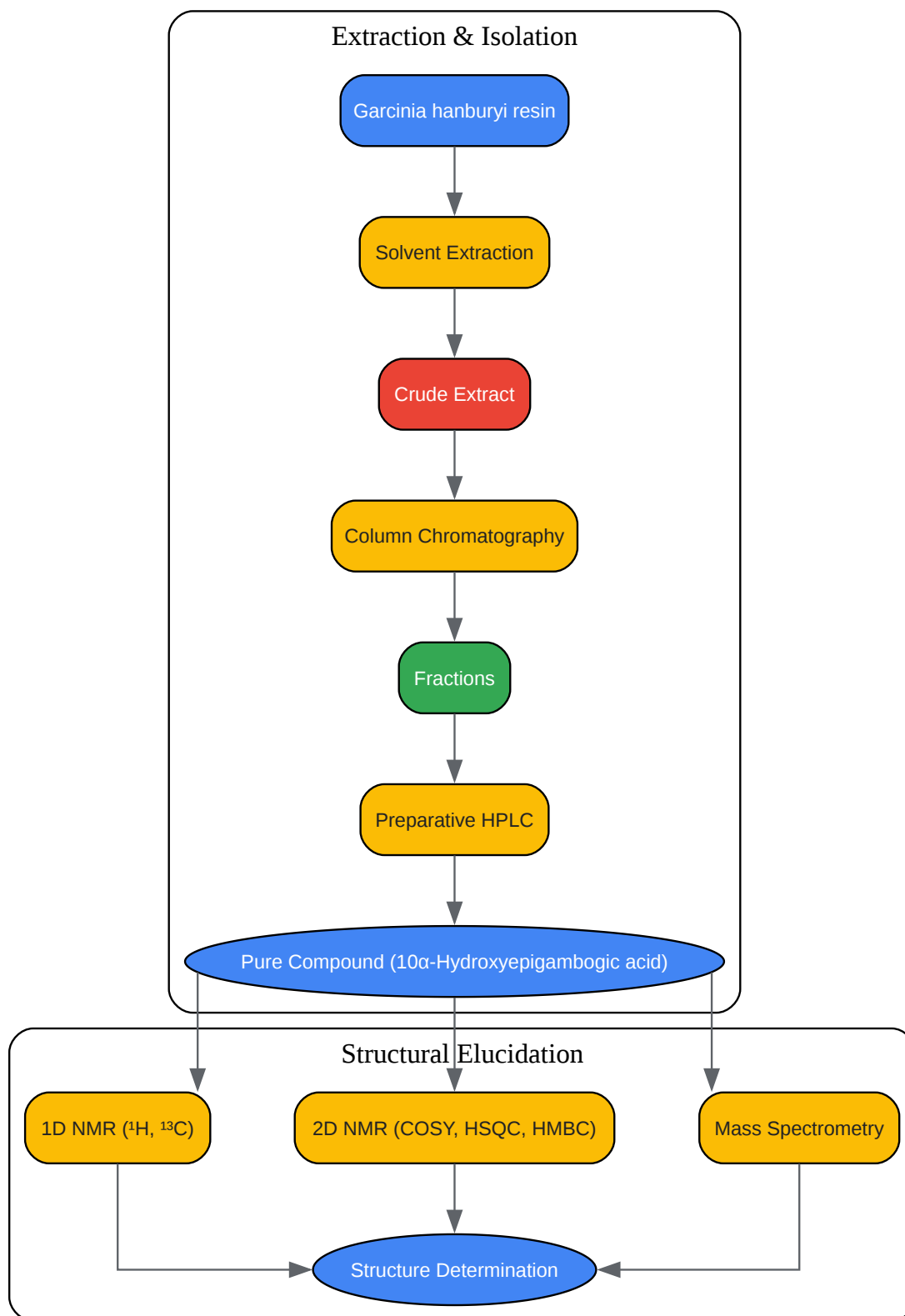
The resin of *Garcinia hanburyi* was subjected to solvent extraction, followed by repeated column chromatography over silica gel and Sephadex LH-20. Final purification was achieved using preparative high-performance liquid chromatography (HPLC).

### NMR Data Acquisition

NMR spectra were recorded on a Bruker AV-400 spectrometer. The samples were dissolved in deuterated chloroform ( $\text{CDCl}_3$ ). Chemical shifts are reported in parts per million (ppm) and were referenced to the residual solvent signals. Standard pulse sequences were utilized for the acquisition of 1D ( $^1\text{H}$ ,  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) NMR spectra.

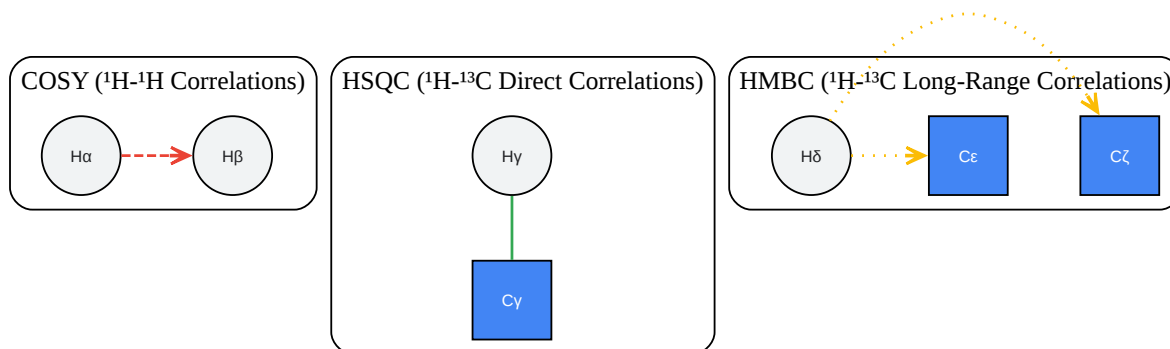
## Visualizations

The following diagrams illustrate the general workflow for the isolation and structural elucidation of a novel natural product and a conceptual representation of key 2D NMR correlations used in determining the structure of complex molecules like **10 $\alpha$ -Hydroxyepigambogic acid**.



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Caption: General workflow for the isolation and structural elucidation of natural products.



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Caption: Conceptual diagram of key 2D NMR correlations for structure determination.

- To cite this document: BenchChem. [Unveiling the Spectroscopic Signature of 10 $\alpha$ -Hydroxyepigambogic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15594488#spectroscopic-data-for-10-hydroxyepigambogic-acid-nmr\]](https://www.benchchem.com/product/b15594488#spectroscopic-data-for-10-hydroxyepigambogic-acid-nmr)

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